

Application Notes and Protocols: Preparation of a Standard Solution of Cesium Permanganate

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Compound of Interest

Compound Name: *Permanganic acid (HMnO₄), cesium salt*

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Abstract

This document provides a comprehensive protocol for the preparation and standardization of a standard solution of cesium permanganate (CsMnO₄). Cesium permanganate is a strong oxidizing agent, and its standardized solutions are valuable reagents in various analytical and research applications, particularly in redox titrations. Due to the similarities in chemical properties with potassium permanganate, the procedures outlined are adapted from well-established methods for potassium permanganate, with specific modifications for the cesium salt. This protocol details the necessary reagents, equipment, step-by-step procedures for preparation and standardization, safety precautions, and storage conditions to ensure the accuracy and stability of the standard solution.

Introduction

Standard solutions with accurately known concentrations are fundamental in analytical chemistry for quantitative analysis. Cesium permanganate (CsMnO₄), a purple crystalline solid, functions as a powerful oxidizing agent. Its applications are analogous to the more common potassium permanganate and include quantitative determination of oxidizable substances and endpoint indication in redox titrations (permanganometry). The intense purple color of the permanganate ion (MnO₄⁻) serves as its own indicator.

This protocol outlines the preparation of a cesium permanganate standard solution, followed by its standardization against a primary standard, sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$), to precisely determine its molarity.

Physicochemical Data

A summary of the key physicochemical properties of cesium permanganate is presented in Table 1. This data is essential for accurate preparation of the standard solution.

Table 1: Physicochemical Properties of Cesium Permanganate

Property	Value	Reference
Chemical Formula	CsMnO_4	[1]
Molar Mass	251.84 g/mol	[1][2][3][4]
Appearance	Purple crystals	[1]
Solubility in Water	0.97 g/L at 1°C	[1]
2.3 g/L at 19°C	[1]	
12.5 g/L at 59°C	[1]	
Decomposition Temperature	200-300°C	[1]

Experimental Protocols

Materials and Reagents

- Cesium Permanganate (CsMnO_4), analytical reagent grade
- Sodium Oxalate ($\text{Na}_2\text{C}_2\text{O}_4$), primary standard grade, dried at 105-110°C
- Sulfuric Acid (H_2SO_4), concentrated, analytical reagent grade
- Distilled or deionized water
- Volumetric flasks (1000 mL, 250 mL)

- Beakers
- Glass funnel
- Glass wool or sintered glass filter
- Burette (50 mL)
- Pipettes (25 mL)
- Erlenmeyer flasks (250 mL)
- Analytical balance (± 0.0001 g)
- Hot plate
- Thermometer
- Amber glass storage bottles

Preparation of 0.02 M Cesium Permanganate Solution (Approximate)

- Weighing: Accurately weigh approximately 5.04 g of cesium permanganate (CsMnO_4).
- Dissolving: Transfer the weighed CsMnO_4 into a 1000 mL beaker and add approximately 800 mL of distilled water.
- Heating: Gently heat the solution to about 60-70°C while stirring to ensure complete dissolution and to oxidize any organic matter present in the water. Caution: Do not boil the solution.
- Standing: Cover the beaker with a watch glass and allow the solution to stand for at least 24 hours in the dark to allow for the complete reaction with any impurities and for manganese dioxide (MnO_2) to precipitate.
- Filtration: Carefully filter the solution through a plug of glass wool or a sintered glass funnel to remove the precipitated MnO_2 . Do not use filter paper, as it will react with the

permanganate solution.

- Dilution: Transfer the filtered solution into a 1000 mL volumetric flask and dilute to the mark with distilled water. Mix the solution thoroughly.
- Storage: Store the prepared solution in a clean, amber glass bottle to protect it from light.

Standardization against Sodium Oxalate

- Preparation of Primary Standard: Accurately weigh approximately 0.3 g of dried primary standard sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$) and transfer it to a 250 mL Erlenmeyer flask.
- Dissolving the Standard: Add approximately 100 mL of distilled water and 20 mL of 3 M sulfuric acid to the flask. Swirl gently to dissolve the sodium oxalate.
- Heating: Heat the solution to 70-80°C.
- Titration: Titrate the hot sodium oxalate solution with the prepared cesium permanganate solution from the burette. The purple color of the permanganate will disappear as it is added. The endpoint is reached when a faint, persistent pink color remains for at least 30 seconds.
- Recording: Record the volume of the cesium permanganate solution used.
- Replicates: Repeat the titration at least two more times to obtain concordant results.

Calculation of Molarity

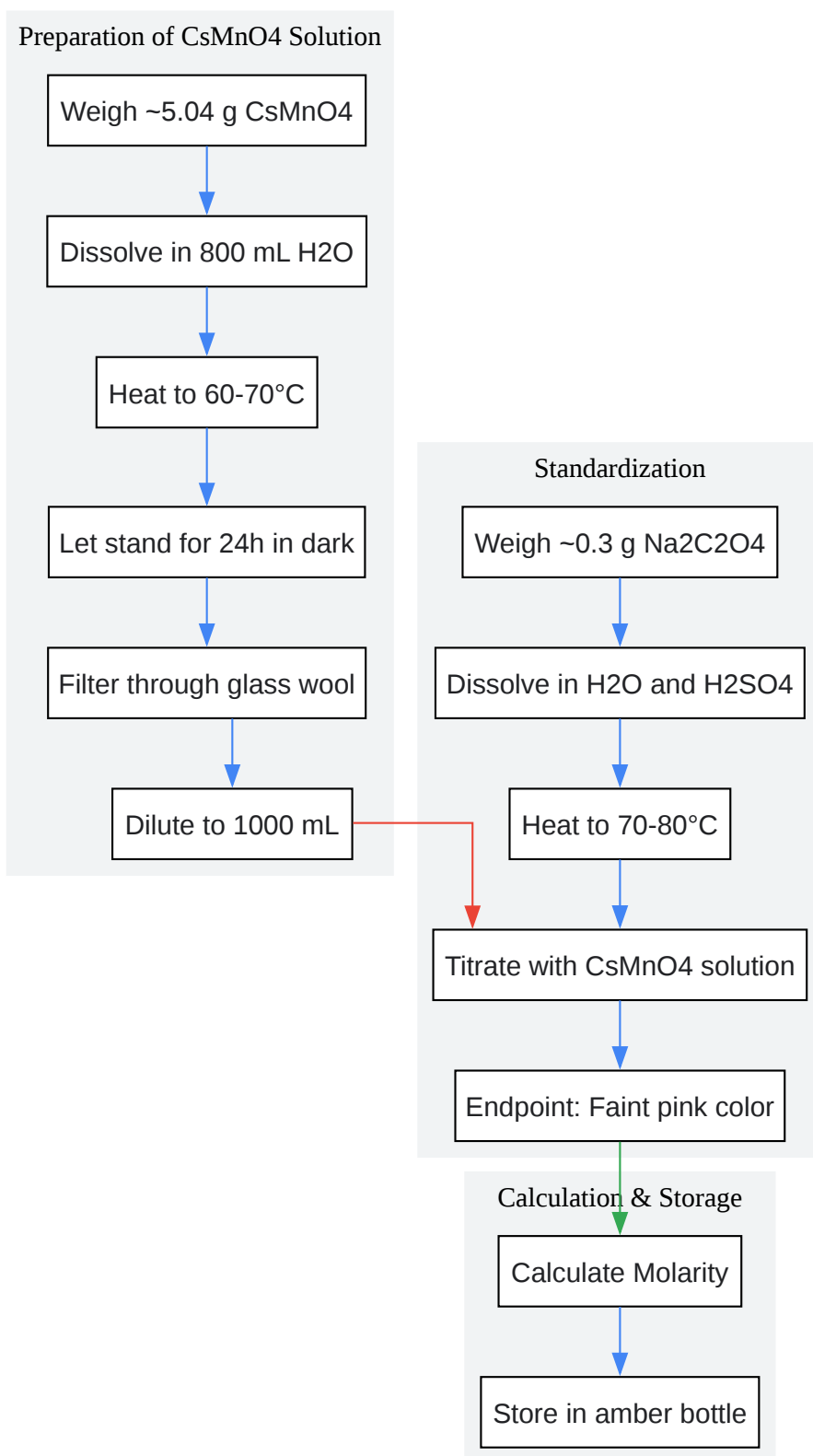
The molarity of the cesium permanganate solution can be calculated using the following formula:

$$\text{Molarity of CsMnO}_4 = (\text{Mass of Na}_2\text{C}_2\text{O}_4) / (\text{Molar Mass of Na}_2\text{C}_2\text{O}_4 \times \text{Volume of CsMnO}_4 \text{ in L} \times (2/5))$$

Where:

- Molar Mass of $\text{Na}_2\text{C}_2\text{O}_4$ = 134.00 g/mol
- The stoichiometric ratio of MnO_4^- to $\text{C}_2\text{O}_4^{2-}$ is 2:5.

Workflow Diagram



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Caption: Workflow for the preparation and standardization of a cesium permanganate standard solution.

Safety Precautions

- **Oxidizing Agent:** Cesium permanganate is a strong oxidizing agent. Avoid contact with combustible materials.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Handling:** Handle cesium permanganate and concentrated sulfuric acid in a well-ventilated area or a fume hood.
- **Disposal:** Dispose of all chemical waste according to institutional and local regulations.

Stability and Storage

Permanganate solutions are susceptible to decomposition in the presence of light, heat, acids, bases, and organic matter. To ensure the stability of the standardized cesium permanganate solution:

- Store the solution in a tightly capped, amber glass bottle.
- Keep the solution in a cool, dark place.
- If a brown precipitate of manganese dioxide is observed, the solution has decomposed and should be discarded or re-standardized.
- It is advisable to re-standardize the solution periodically, especially if it has been stored for an extended period.

Applications

Standard solutions of cesium permanganate can be used in a variety of redox titrations, including:

- Determination of iron (II)

- Analysis of hydrogen peroxide
- Determination of the chemical oxygen demand (COD) in water samples, also known as the permanganate value.[5][6]
- Quantitative analysis of oxalates and other reducible species.

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References

- 1. praxilabs.com [praxilabs.com]
- 2. pharmaguddu.com [pharmaguddu.com]
- 3. Preparation and Standardization of 0.02 M Potassium Permanganate | Pharmaguideline [pharmaguideline.com]
- 4. hiranuma.com [hiranuma.com]
- 5. Potassium permanganate - Wikipedia [en.wikipedia.org]
- 6. chemicals.co.uk [chemicals.co.uk]
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